

Essential Safety and Operational Guide for Handling (R,R)-i-Pr-DUPHOS

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Compound of Interest

Compound Name: (R,R)-i-Pr-DUPHOS

Cat. No.: B1280406

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling (+)-1,2-Bis((2R,5R)-2,5-di-i-propylphospholano)benzene, commonly known as **(R,R)-i-Pr-DUPHOS**. Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

(R,R)-i-Pr-DUPHOS is a chemical that requires careful handling due to its potential health effects. It is known to cause skin and serious eye irritation.[1] In some cases, it is listed as harmful if swallowed, in contact with skin, or inhaled.[2] Therefore, the use of appropriate personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact and serious eye irritation.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[3]
Respiratory Protection	NIOSH-approved N95 respirator or equivalent.	To be used in case of inadequate ventilation or potential for aerosol generation.[3]
Body Protection	Laboratory coat.	To protect against accidental skin contact.

Quantitative Data Summary

The following table summarizes key quantitative data for **(R,R)-i-Pr-DUPHOS**.

Property	Value
CAS Number	136705-65-2[1][4]
Molecular Formula	C ₂₆ H ₄₄ P ₂ [2][4]
Molecular Weight	418.58 g/mol [3]
Flash Point	> 110 °C (> 230 °F)[3]
Boiling Point	Undetermined[1]
Density	Not determined[1]

Experimental Protocols: Handling and Disposal

The following protocols provide step-by-step guidance for the safe handling and disposal of **(R,R)-i-Pr-DUPHOS**.

Handling Protocol

(R,R)-i-Pr-DUPHOS is air-sensitive and must be handled under an inert atmosphere (e.g., argon or nitrogen).^{[1][5]}

- Preparation:
 - Ensure a properly functioning fume hood and have all necessary PPE readily available.
 - Prepare a Schlenk line or glovebox with an inert atmosphere.
 - Gather all necessary glassware and ensure it is dry and free of contaminants.
- Handling:
 - Before opening, allow the **(R,R)-i-Pr-DUPHOS** container to reach room temperature to prevent moisture condensation.
 - Conduct all transfers and manipulations of the chemical under an inert gas stream or inside a glovebox.^[1]
 - Use clean, dry syringes or cannulas for transferring solutions of the compound.
- Storage:
 - Store the compound in a tightly sealed container.^[1]
 - The storage area should be a well-ventilated place.^[1]
 - Store the contents under an inert gas.^[1]

Spill and Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.^[1]
- In case of inhalation: Move the person to fresh air.
- In case of a spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Disposal Protocol

All waste containing **(R,R)-i-Pr-DUPHOS** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste materials (including empty containers, contaminated gloves, and absorbent materials) in a designated, labeled, and sealed hazardous waste container.
- Disposal:
 - Dispose of the waste container in accordance with local, regional, national, and international regulations.^[1] Contact your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal.

Workflow Visualization

The following diagram illustrates the standard workflow for handling **(R,R)-i-Pr-DUPHOS**, from initial preparation to final disposal.

Caption: Workflow for handling **(R,R)-i-Pr-DUPHOS**.

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